

Application Notes and Protocols for the Analysis of Isofenphos

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Compound of Interest

Compound Name: Isofenphos
Cat. No.: B1672234

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These comprehensive application notes provide detailed information on analytical standards, reference materials, and validated protocols for the quantitative analysis of **Isofenphos**. The following sections offer a summary of available standards, step-by-step experimental procedures for sample preparation and chromatographic analysis, and visual workflows to guide researchers in achieving accurate and reproducible results.

Introduction to Isofenphos

Isofenphos is an organophosphate insecticide primarily used to control soil-dwelling insects in various agricultural settings.^[1] Due to its potential impact on human health and the environment, regulatory bodies worldwide have established maximum residue limits (MRLs) for **Isofenphos** in food and environmental samples. Accurate monitoring of these residues is crucial for ensuring food safety and environmental compliance.

Analytical Standards and Reference Materials for Isofenphos

The selection of high-purity, certified reference materials is fundamental for the accurate quantification of **Isofenphos**. A variety of analytical standards are commercially available in different formats to suit diverse laboratory needs. These include neat materials, standard

solutions in various organic solvents, and isotopically labeled internal standards for use in mass spectrometry-based methods.

Below is a summary of commercially available analytical standards and reference materials for **Isofenphos** and its related compounds. While purity and concentration are often provided, certified values with uncertainty are typically detailed in the Certificate of Analysis (CoA) from the supplier.

Table 1: Commercially Available Analytical Standards and Reference Materials for **Isofenphos**

Product Name	Supplier	CAS Number	Format	Purity/Concentration	Storage Condition
Isofenphos	LABSTANDA RD	25311-71-1	Neat	≥ 95%	2-10°C
Isofenphos Standard	Fujifilm Wako	25311-71-1	Neat	98.0+%	2-10°C
Isofenphos	AccuStandard	25311-71-1	Neat	Not specified	Ambient (>5°C)[2]
Isofenphos solution	HPC Standards GmbH	25311-71-1	100 µg/mL in Acetonitrile	ISO 17034 Certified	Not specified
Isofenphos solution	HPC Standards GmbH	25311-71-1	100 µg/mL in Ethyl acetate	Not specified	Not specified
Isofenphos solution	HPC Standards GmbH	25311-71-1	100 µg/mL in Toluene	Not specified	Not specified
Isofenphos-methyl, PESTANAL®	Sigma-Aldrich	99675-03-3	Neat	Analytical Standard	2-8°C[3]
Isofenphos-methyl	AccuStandard	99675-03-3	100 µg/mL in Methanol	Certified Reference Material	Ambient (>5°C)[4]
Isofenphos-d7	Benchchem	99675-03-3 (for unlabeled)	Neat	High Purity	Not specified

Experimental Protocols

Accurate determination of **Isofenphos** residues in complex matrices such as food and environmental samples requires robust sample preparation and sensitive analytical techniques.

The following protocols detail the widely adopted QuEChERS method for sample extraction and cleanup, followed by analysis using Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Protocol 1: Sample Preparation using the QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for the extraction and cleanup of pesticide residues from a variety of food matrices.[\[5\]](#) [\[6\]](#)[\[7\]](#)

1. Sample Homogenization:

- Weigh a representative portion of the sample (e.g., 10-15 g of fruit or vegetable).
- Homogenize the sample using a high-speed blender to achieve a uniform consistency.

2. Extraction:

- Transfer 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile to the tube.[\[6\]](#)
- If required, add an appropriate internal standard solution.
- Add the QuEChERS extraction salts. A common formulation is 4 g of anhydrous magnesium sulfate ($MgSO_4$) and 1 g of sodium chloride (NaCl).[\[6\]](#)
- Cap the tube tightly and shake vigorously for 1 minute to ensure thorough mixing and extraction of the pesticides into the acetonitrile layer.[\[6\]](#)
- Centrifuge the tube at $\geq 3000 \times g$ for 5 minutes to separate the organic layer from the aqueous and solid phases.

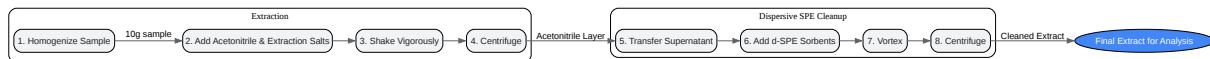
3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

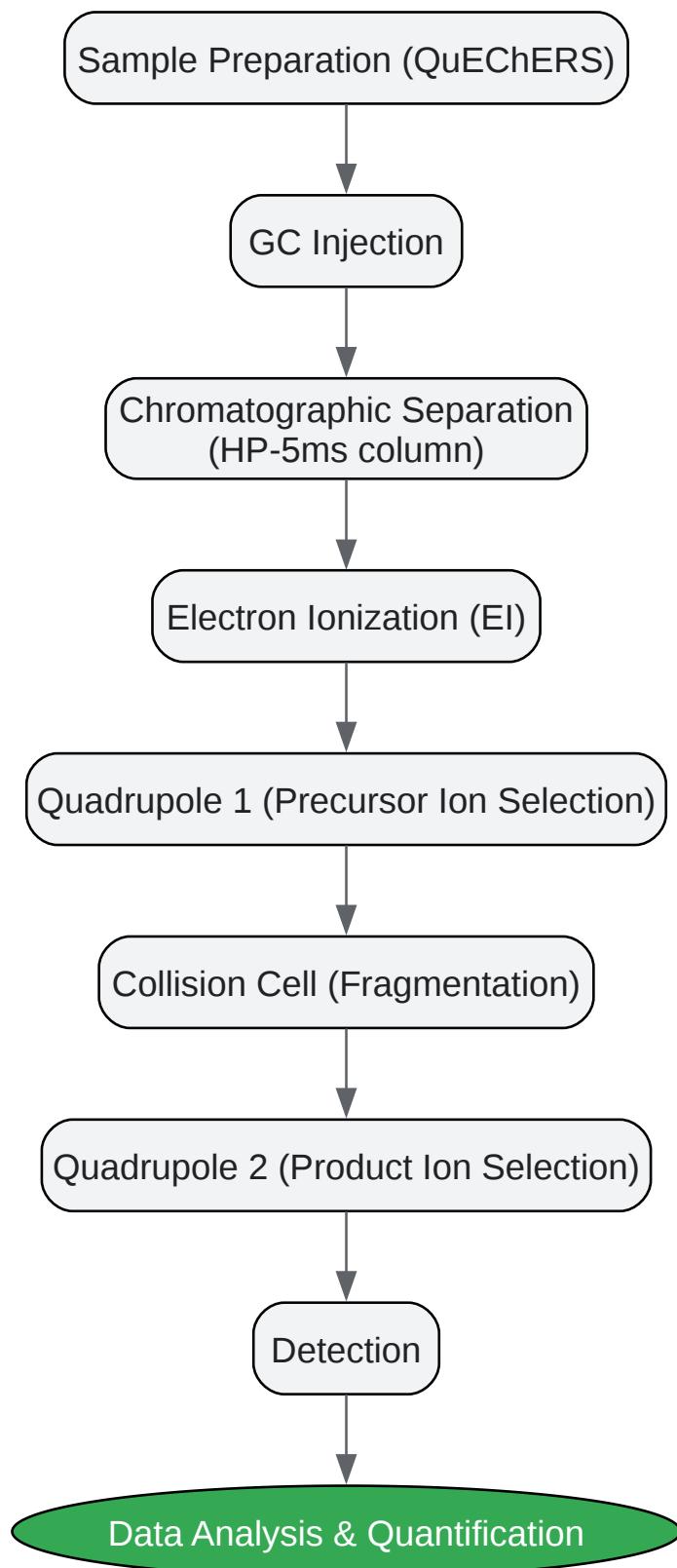
- Transfer an aliquot (e.g., 1-6 mL) of the upper acetonitrile layer to a d-SPE cleanup tube.

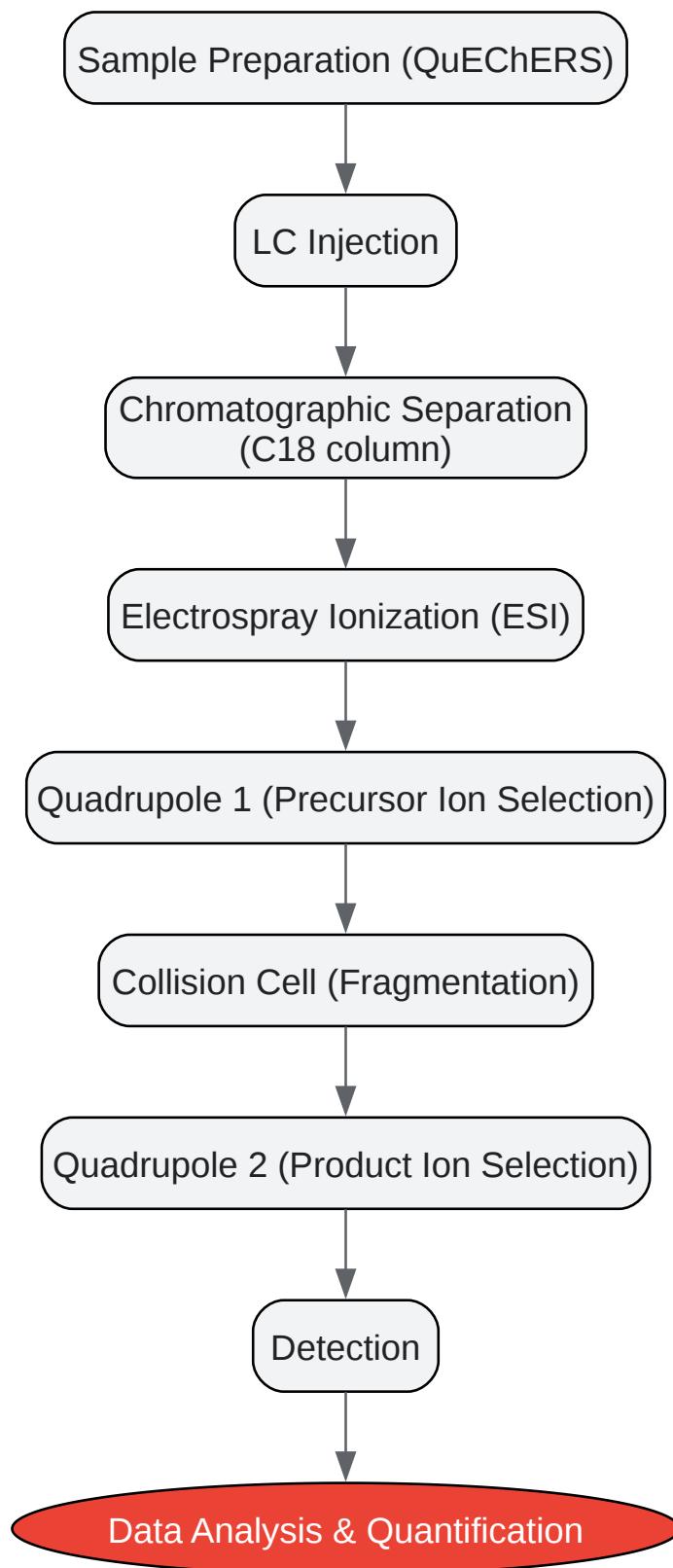
- The d-SPE tube contains a mixture of sorbents to remove interfering matrix components. A common mixture for general food samples is anhydrous MgSO₄ and Primary Secondary Amine (PSA).
- Cap the tube and vortex for 30 seconds to 1 minute.
- Centrifuge at a high speed (e.g., 10,000 rpm) for 2-5 minutes.

4. Final Extract Preparation:

- Carefully collect the supernatant (the cleaned extract).
- The extract is now ready for direct analysis by LC-MS/MS or can be further processed for GC-MS/MS analysis (e.g., solvent exchange).





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